

Prosulfocarb Sulfoxide: An In-Depth Technical Guide to its Environmental Fate and Degradation

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Compound of Interest

Compound Name: Prosulfocarb sulfoxide

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Introduction

Prosulfocarb is a pre-emergence thiocarbamate herbicide used for the control of a variety of grass and broad-leaved weeds in several crops. In the environment, prosulfocarb can be transformed into its main metabolite, **prosulfocarb sulfoxide**. Understanding the environmental fate and degradation of this sulfoxide metabolite is crucial for a comprehensive assessment of the environmental impact of prosulfocarb. This technical guide provides a detailed overview of the current knowledge on the environmental behavior of **prosulfocarb sulfoxide**, including its degradation pathways, persistence in various environmental compartments, and the methodologies used for its study.

Formation of Prosulfocarb Sulfoxide

Prosulfocarb is known to have environmental transformation products, with **prosulfocarb sulfoxide** being a key metabolite.[1] The dissipation of prosulfocarb in the environment is primarily attributed to microbial mineralization and the formation of non-extractable residues, with the formation of **prosulfocarb sulfoxide** occurring as a minor transformation pathway.[2] [3] In plant systems, prosulfocarb undergoes oxidation to form its more phytotoxic sulfoxide form.[4][5][6]

Environmental Degradation Pathways

The degradation of **prosulfocarb sulfoxide** in the environment is a critical aspect of its overall environmental risk assessment. However, specific details on its complete degradation pathway are not extensively documented in publicly available literature. The primary focus of existing studies has been on the parent compound, prosulfocarb.

Biotic Degradation

Microbial activity is a key driver in the degradation of prosulfocarb, and by extension, its sulfoxide metabolite. The dissipation of prosulfocarb is mainly due to microbial degradation.[3] The strong affinity of prosulfocarb for soil organic matter can affect its bioavailability and, consequently, its biodegradation.[7] While specific microorganisms responsible for the degradation of **prosulfocarb sulfoxide** have not been extensively identified, the general understanding is that soil and sediment microbes play a significant role in its breakdown.

Abiotic Degradation

Information regarding the abiotic degradation of **prosulfocarb sulfoxide** through processes such as hydrolysis and photolysis is limited. For the parent compound, prosulfocarb, thio and dithiocarbamates are known to slowly decompose in aqueous solutions, a process that is accelerated by acids.[1] However, specific data on the hydrolysis and photolysis rates and products of **prosulfocarb sulfoxide** are not readily available.

Persistence and Half-Life in Environmental Compartments

The persistence of a chemical in the environment is a key factor in determining its potential for long-term impact. The half-life (DT50) is a common measure of persistence.

Soil

Prosulfocarb sulfoxide is considered to be non-persistent in soil. The typical aerobic soil degradation half-life (DT50) for **prosulfocarb sulfoxide** is approximately 2.5 days.[8]

Water and Sediment

There is limited specific data available for the half-life of **prosulfocarb sulfoxide** in aquatic systems. Studies on the parent compound, prosulfocarb, have shown a half-life of 2.9 days in

water.[9] In a sediment-water system study, prosulfocarb was found to partition from water to sediment.[10] Further research is needed to determine the specific degradation kinetics of **prosulfocarb sulfoxide** in these compartments.

Quantitative Data Summary

Parameter	Value	Environmental Compartment	Source
Prosulfocarb Sulfoxide			
Aerobic Soil DT50	2.5 days	Soil	[8]
Prosulfocarb (Parent Compound)			
Soil Half-Life	~35 days	Soil	[9]
Water Half-Life	2.9 days	Water	[9]

Experimental Protocols

Standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are followed to study the environmental fate of chemicals.

Soil Degradation Studies (Aerobic)

A typical experimental setup to study the aerobic degradation of **prosulfocarb sulfoxide** in soil would follow a protocol similar to OECD Guideline 307.

Objective: To determine the rate and route of degradation of **prosulfocarb sulfoxide** in aerobic soil.

Methodology:

- Test System: Freshly collected agricultural soil with known characteristics (pH, organic carbon content, texture, microbial biomass).
- Test Substance: Radiolabeled ([¹⁴C]) **prosulfocarb sulfoxide** is often used to trace its fate.

- Application: The test substance is applied to the soil at a concentration relevant to its expected environmental concentration.
- Incubation: The treated soil samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture content for a defined period (e.g., up to 120 days). Aerobic conditions are maintained by a continuous flow of air.
- Sampling: Samples are taken at various time intervals.
- Analysis:
 - Volatile compounds (including $^{14}\text{CO}_2$ from mineralization) are trapped in appropriate solutions.
 - Soil samples are extracted with suitable solvents (e.g., acetonitrile, methanol).
 - The extracts are analyzed using techniques like Thin Layer Chromatography (TLC), High-Performance Liquid Chromatography (HPLC) with radiometric detection, and Liquid Chromatography-Mass Spectrometry (LC-MS) to identify and quantify the parent compound and its transformation products.[\[10\]](#)
 - Non-extractable residues are quantified by combusting the soil samples.
- Data Analysis: The degradation kinetics (DT50 and DT90 values) are calculated from the disappearance curve of the parent compound.

Aquatic Sediment Studies

To investigate the fate of **prosulfocarb sulfoxide** in aquatic environments, a study following OECD Guideline 308 would be appropriate.

Objective: To determine the rate and route of degradation and dissipation of **prosulfocarb sulfoxide** in a water-sediment system.

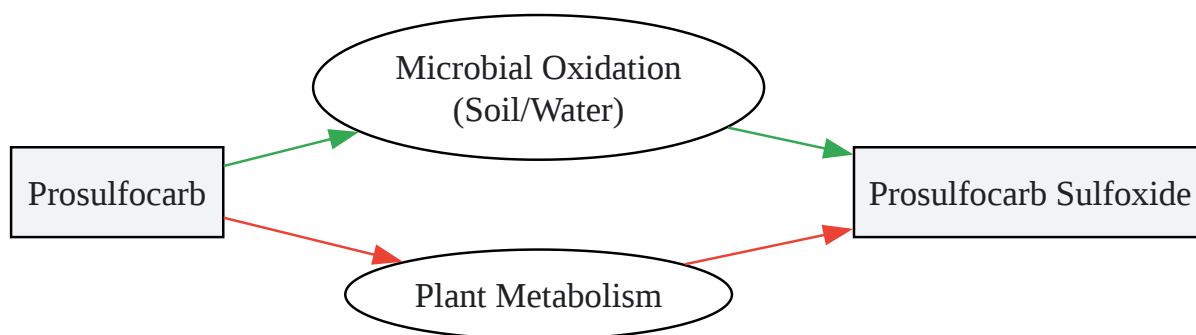
Methodology:

- Test System: Intact water-sediment cores collected from a relevant aquatic environment (e.g., pond, ditch).

- Test Substance: Radiolabeled ($[^{14}\text{C}]$) **prosulfocarb sulfoxide**.
- Application: The test substance is applied to the water phase of the system.
- Incubation: The systems are incubated in the dark at a constant temperature under aerobic or anaerobic conditions for up to 100 days.
- Sampling: At different time points, the water and sediment phases are separated and analyzed.
- Analysis:
 - Water and sediment extracts are analyzed for the parent compound and transformation products using HPLC with radiometric detection and LC-MS.
 - Mineralization to $^{14}\text{CO}_2$ and formation of volatile organic compounds are monitored.
 - Non-extractable residues in the sediment are determined.
- Data Analysis: Degradation and dissipation half-lives in the water, sediment, and the total system are calculated.

Visualizations

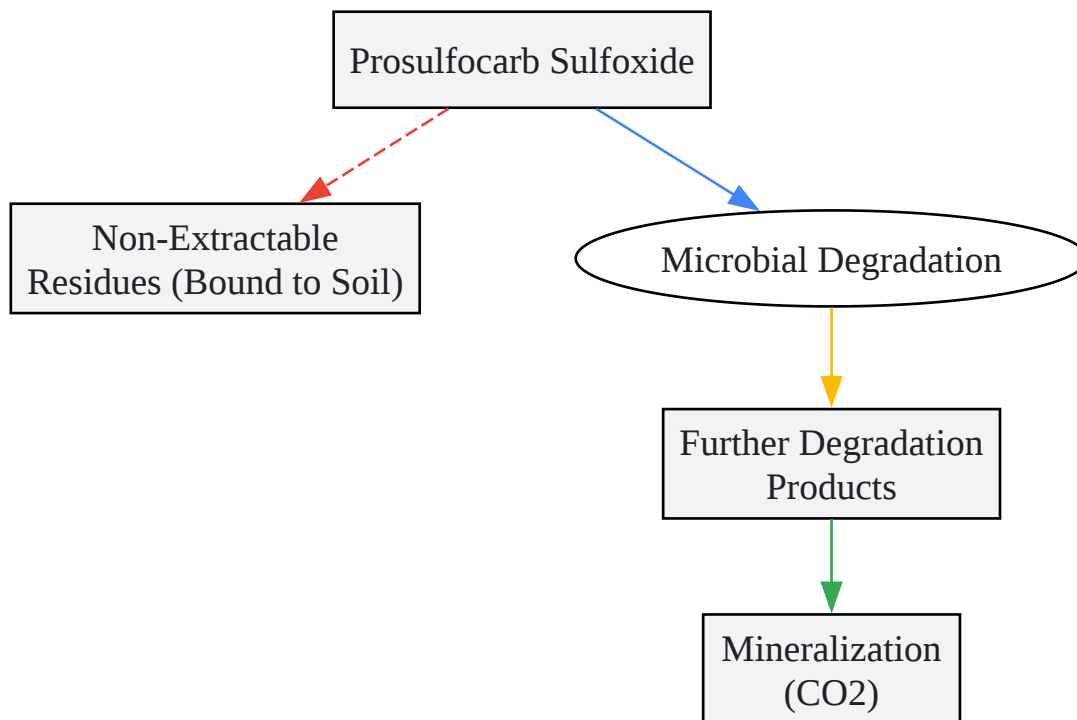
Prosulfocarb to Prosulfocarb Sulfoxide Transformation



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Caption: Formation of **prosulfocarb sulfoxide** from prosulfocarb.

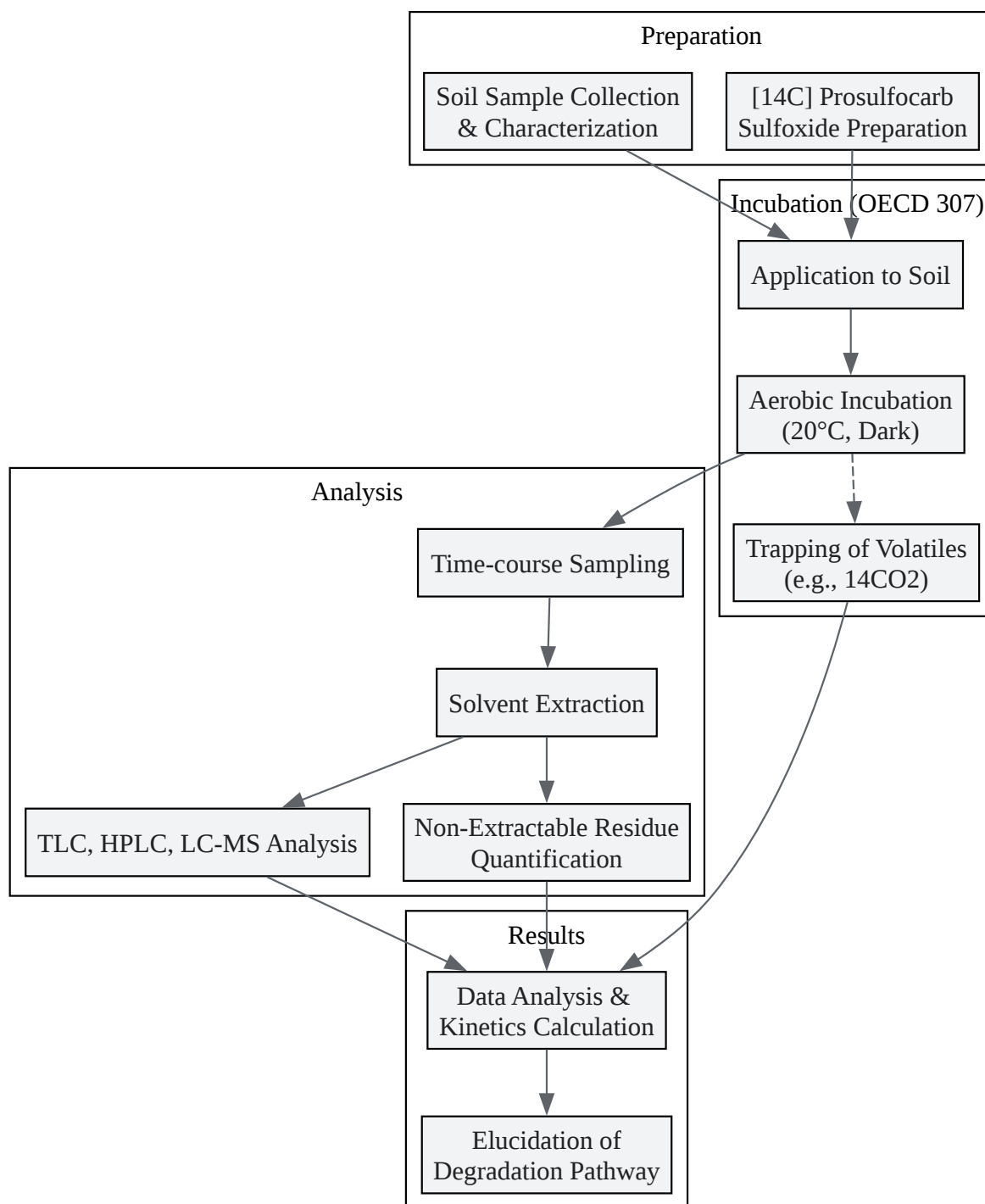
General Degradation Pathway in Soil



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Caption: Conceptual degradation pathway of **prosulfocarb sulfoxide** in soil.

Experimental Workflow for Soil Degradation Study



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Caption: Workflow for an aerobic soil degradation study of **prosulfocarb sulfoxide**.

Conclusion

Prosulfocarb sulfoxide is a minor and non-persistent metabolite of the herbicide prosulfocarb. Its primary route of degradation in the environment is believed to be through microbial activity in soil. While the half-life in soil is relatively short, there is a notable lack of comprehensive data on its degradation pathways, the identity of its terminal residues, and its fate in aquatic environments. Further research, following standardized protocols such as OECD guidelines 307 and 308, is necessary to fully characterize the environmental risk profile of **prosulfocarb sulfoxide**. This will enable a more complete understanding of the environmental impact of the use of prosulfocarb-based herbicides.

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